

# Demethylsonchifolin: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Demethylsonchifolin

Cat. No.: B587287

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This technical guide provides a comprehensive overview of the chemical structure, properties, and biological context of **Demethylsonchifolin**, a sesquiterpenoid natural product. This document is intended for researchers, scientists, and drug development professionals interested in the potential of this compound.

## Chemical Structure and Properties

**Demethylsonchifolin** is a sesquiterpenoid lactone isolated from the plant *Smallanthus sonchifolius*. Its chemical structure is characterized by a complex fused ring system.

Chemical Formula:  $C_{20}H_{24}O_6$  [\[1\]](#)

Molecular Weight: 360.4 g/mol [\[1\]](#)

IUPAC Name: (3aR,4R,6E,10Z,11aR)-10-methyl-4-[(Z)-2-methylbut-2-enoyl]oxy-3-methylidene-2-oxo-3a,4,5,8,9,11a-hexahydrocyclodeca[b]furan-6-carboxylic acid [\[1\]](#)

Synonyms:

- **DeMethylsonchifolin** [\[1\]](#)
- (3aR,4R,6E,10E,11aR)-2,3,3a,4,5,8,9,11a-Octahydro-10-methyl-3-methylene-4-[[[(2Z)-2-methyl-1-oxo-2-buten-1-yl]oxy]-2-oxocyclodeca[b]furan-6-carboxylic acid [\[1\]](#)

- Cyclodeca[b]furan-6-carboxylic acid, 2,3,3a,4,5,8,9,11a-octahydro-10-methyl-3-methylene-4-[[[(2Z)-2-methyl-1-oxo-2-buten-1-yl]oxy]-2-oxo-, (3aR,4R,6E,10E,11aR)-

A two-dimensional representation of the chemical structure of **Demethylsonchifolin** is provided below.

C<sub>20</sub>H<sub>24</sub>O<sub>6</sub>

# Demethylsonchifolin

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**Figure 1:** Chemical Formula of **Demethylsonchifolin**.

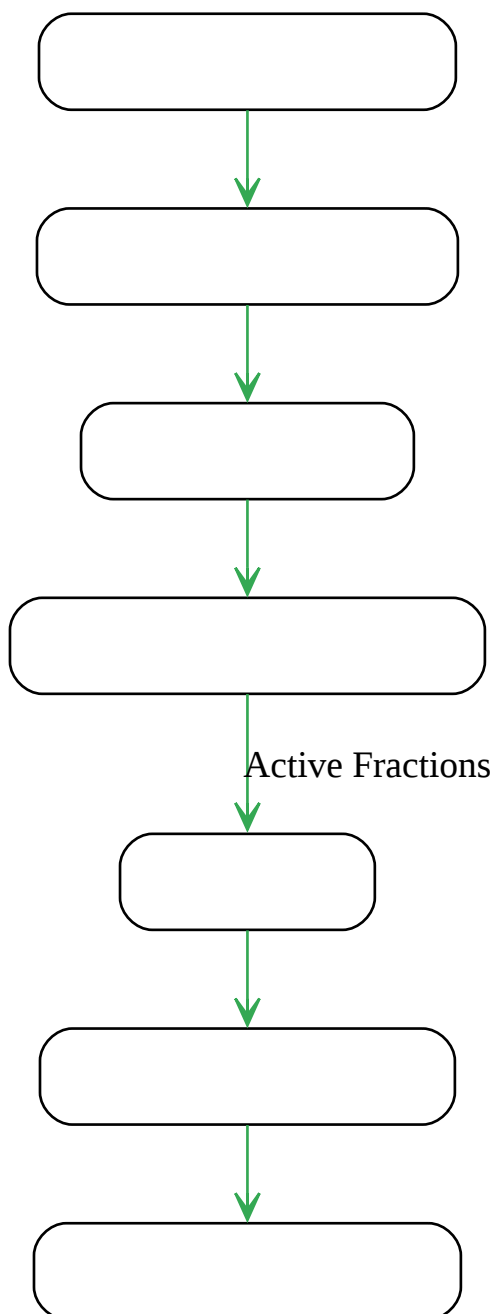
Physicochemical Properties:

Property	Value	Reference
Boiling Point (Predicted)	563.2 ± 50.0 °C	
Density (Predicted)	1.21 ± 0.1 g/cm <sup>3</sup>	
pKa (Predicted)	4.49 ± 0.60	

## Isolation Protocol

**Demethylsonchifolin** is a natural product isolated from the herbs of *Smallanthus sonchifolius*. A general experimental protocol for the isolation of sesquiterpenoids from this plant involves bioassay-guided fractionation.

Experimental Workflow for Isolation:



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**Figure 2:** General workflow for the isolation of sesquiterpenoids.

Detailed Methodology (Hypothetical, based on similar compounds):

- **Plant Material:** Air-dried and powdered leaves of *Smallanthus sonchifolius* are used as the starting material.
- **Extraction:** The powdered leaves are subjected to extraction with a suitable organic solvent, such as dichloromethane, at room temperature. The solvent is then evaporated under reduced pressure to yield a crude extract.
- **Fractionation:** The crude extract is subjected to column chromatography on silica gel, eluting with a gradient of solvents (e.g., hexane-ethyl acetate) to separate fractions with different polarities.
- **Bioassay-Guided Selection:** Each fraction is tested for a specific biological activity (e.g., cytotoxic, anti-inflammatory, or antimicrobial activity). Fractions showing significant activity are selected for further purification.
- **Purification:** The active fractions are further purified using preparative High-Performance Liquid Chromatography (HPLC) with a suitable column and mobile phase to isolate the pure compound, **Demethylsonchifolin**.
- **Structure Elucidation:** The structure of the isolated compound is confirmed using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) ( $^1\text{H}$ ,  $^{13}\text{C}$ , COSY, HMBC, HSQC) and Mass Spectrometry (MS).

## Biological Activity and Potential Signaling Pathways

The biological activities of **Demethylsonchifolin** have not been extensively reported in the available literature. However, other sesquiterpenoid lactones isolated from *Smallanthus sonchifolius* have demonstrated various biological effects, suggesting potential areas of investigation for **Demethylsonchifolin**.

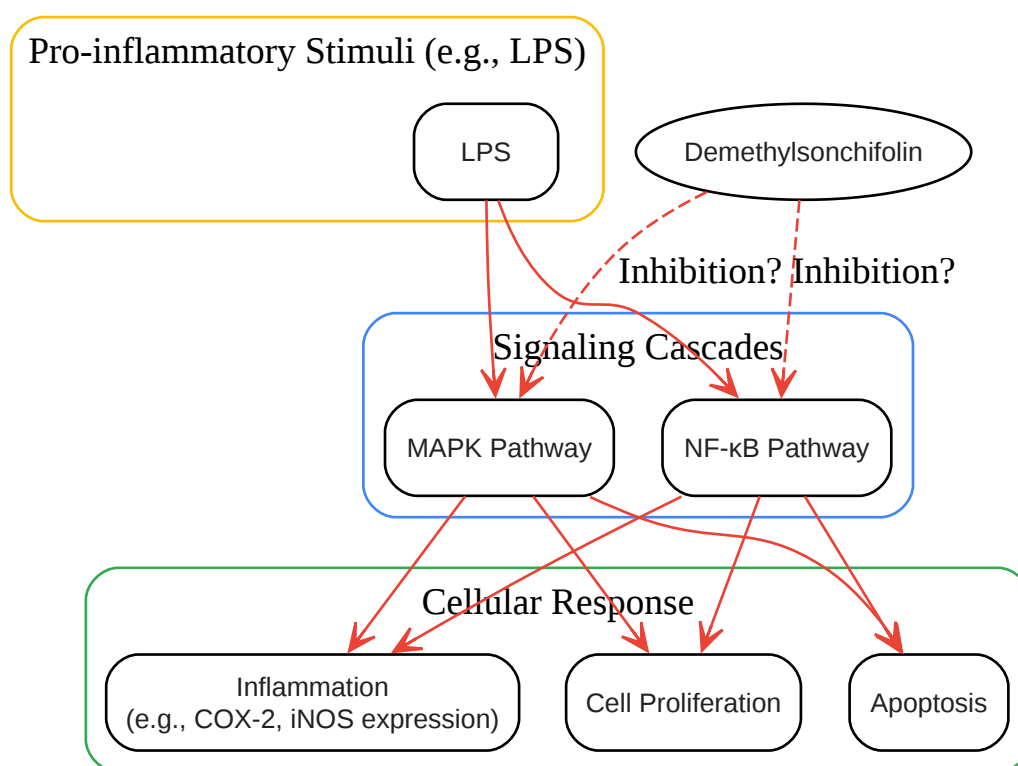
Potential Biological Activities (Inferred from related compounds):

- **Anticancer Activity:** Many sesquiterpenoid lactones exhibit cytotoxic effects against various cancer cell lines.

- Anti-inflammatory Activity: Inhibition of inflammatory pathways is a known activity of this class of compounds.
- Antimicrobial Activity: Some sesquiterpenoids show activity against bacteria and fungi.

Potential Signaling Pathways of Interest:

Based on the activities of other natural products, the following signaling pathways are logical starting points for investigating the mechanism of action of **Demethylsonchifolin**.



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**Figure 3:** Potential signaling pathways modulated by **Demethylsonchifolin**.

Experimental Protocols for Biological Evaluation:

- Cytotoxicity Assays:
  - MTT Assay: To determine the half-maximal inhibitory concentration (IC<sub>50</sub>) of **Demethylsonchifolin** on various cancer cell lines. Cells are treated with different

concentrations of the compound, and cell viability is measured colorimetrically.

- Anti-inflammatory Assays:
  - Nitric Oxide (NO) Production Assay: To measure the inhibition of NO production in lipopolysaccharide (LPS)-stimulated macrophages (e.g., RAW 264.7 cells).
  - Western Blot Analysis: To investigate the effect of **Demethylsonchifolin** on the expression of key inflammatory proteins such as COX-2 and iNOS, and on the phosphorylation status of proteins in the MAPK and NF-κB signaling pathways.

This technical guide serves as a foundational resource for researchers. Further in-depth studies are required to fully elucidate the biological activities and therapeutic potential of **Demethylsonchifolin**.

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## References

- 1. researchgate.net [researchgate.net]
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